

Anirolac mechanism of action on cyclooxygenase pathways

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Compound of Interest

Compound Name: Anirolac

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General Overview of Cyclooxygenase (COX) Pathways

The cyclooxygenase (COX) enzymes, COX-1 and COX-2, are key players in the inflammatory process through their role in the synthesis of prostanoids, which are potent lipid mediators.^[1]

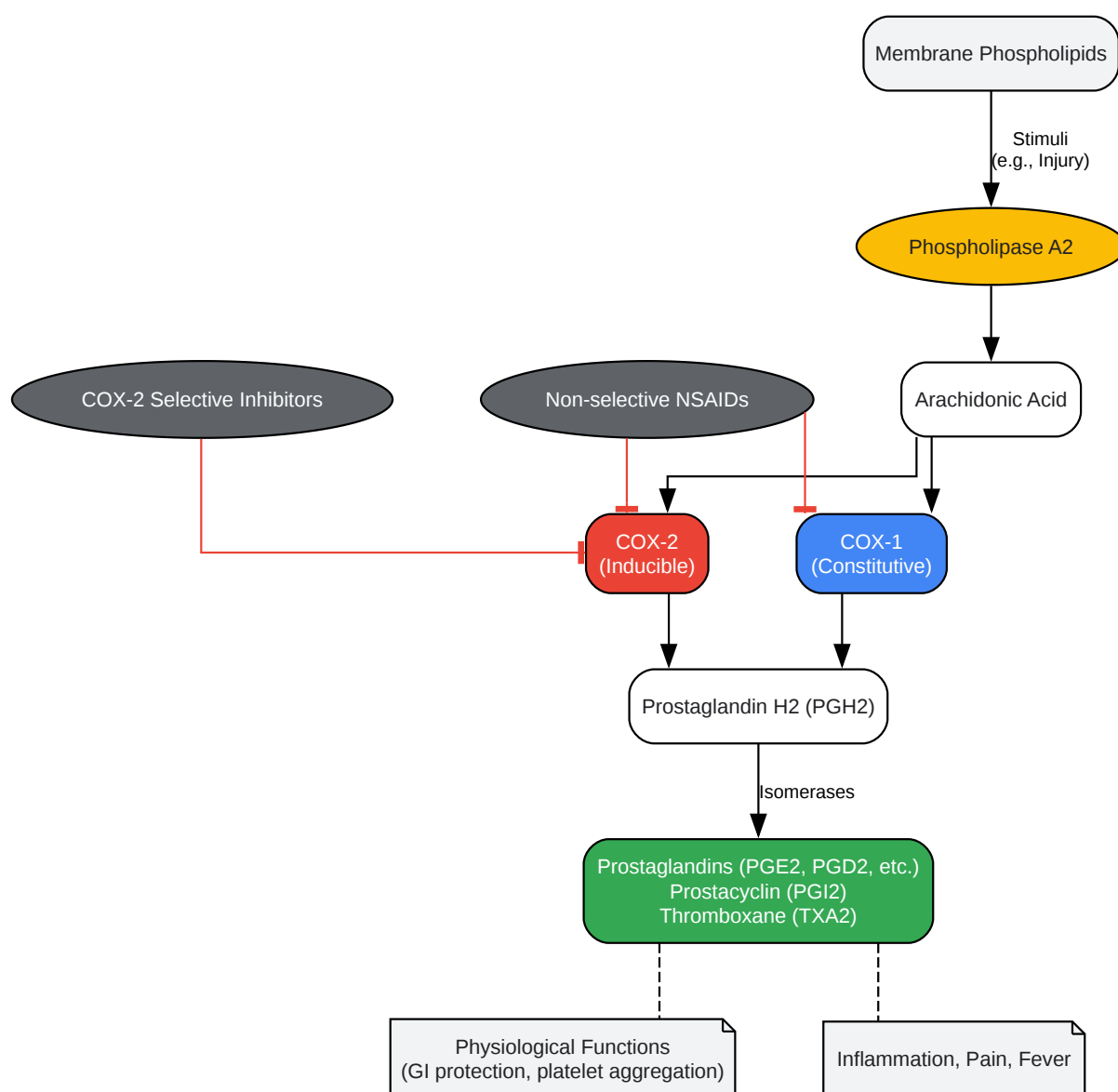
- COX-1 is constitutively expressed in most tissues and is responsible for producing prostanoids that are involved in physiological functions such as maintaining the integrity of the gastrointestinal mucosa, regulating renal blood flow, and facilitating platelet aggregation.^[2]
- COX-2 is typically an inducible enzyme, with its expression being upregulated at sites of inflammation by various stimuli like cytokines and growth factors.^[2] The prostanoids produced by COX-2 contribute to the cardinal signs of inflammation: pain, fever, and swelling.^[3]

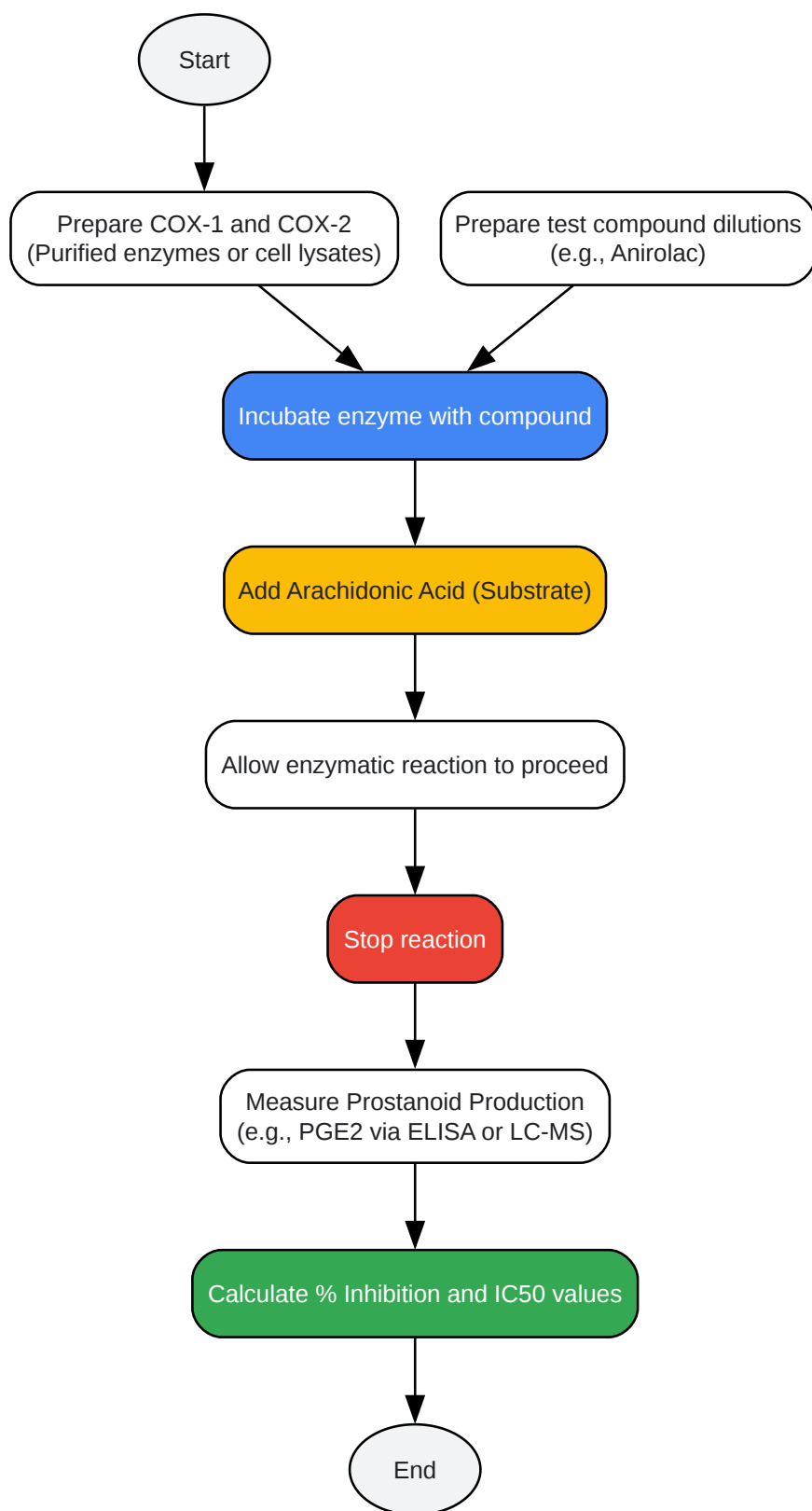
The therapeutic anti-inflammatory and analgesic effects of NSAIDs are primarily attributed to the inhibition of COX-2, while the common side effects, such as gastrointestinal irritation and bleeding, are largely due to the inhibition of COX-1.^[3]

Signaling Pathway of Prostanoid Synthesis

The synthesis of prostanoids begins with the release of arachidonic acid from the cell membrane by phospholipase A2. Arachidonic acid is then converted to the unstable intermediate Prostaglandin H2 (PGH2) by the cyclooxygenase and peroxidase activities of the COX enzymes. PGH2 is subsequently converted to various bioactive prostanoids, including prostaglandins (PGE2, PGD2, PGF2 α), prostacyclin (PGI2), and thromboxane (TXA2), by specific synthases.

Below is a generalized diagram of the cyclooxygenase pathway.





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- To cite this document: BenchChem. [Anirolac mechanism of action on cyclooxygenase pathways]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1665505#anirolac-mechanism-of-action-on-cyclooxygenase-pathways]

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